

Application Note: Synergistic Effects of Nitro-Sebacic Acid Salts with Co-Inhibitors

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Compound of Interest

Compound Name: *Einecs 307-132-0*

CAS No.: *97552-80-2*

Cat. No.: *B12672491*

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Abstract

This application note details the evaluation protocols for Nitro-Sebacic Acid Salts (NSAS), a functionalized dicarboxylate corrosion inhibitor class. While traditional sebacates (e.g., Disodium Sebacate) are established anodic inhibitors in Organic Acid Technology (OAT) coolants, the introduction of a nitro (

) functional group offers a dual-action mechanism: anodic passivation combined with oxidizing capability. This guide provides a rigorous methodology for quantifying the synergistic efficiency of NSAS when paired with cathodic inhibitors (e.g., Zinc salts) or film-forming azoles (e.g., Benzotriazole).

Introduction & Mechanistic Theory[1]

The "Nitro" Advantage in Carboxylates

Standard sebacic acid salts (

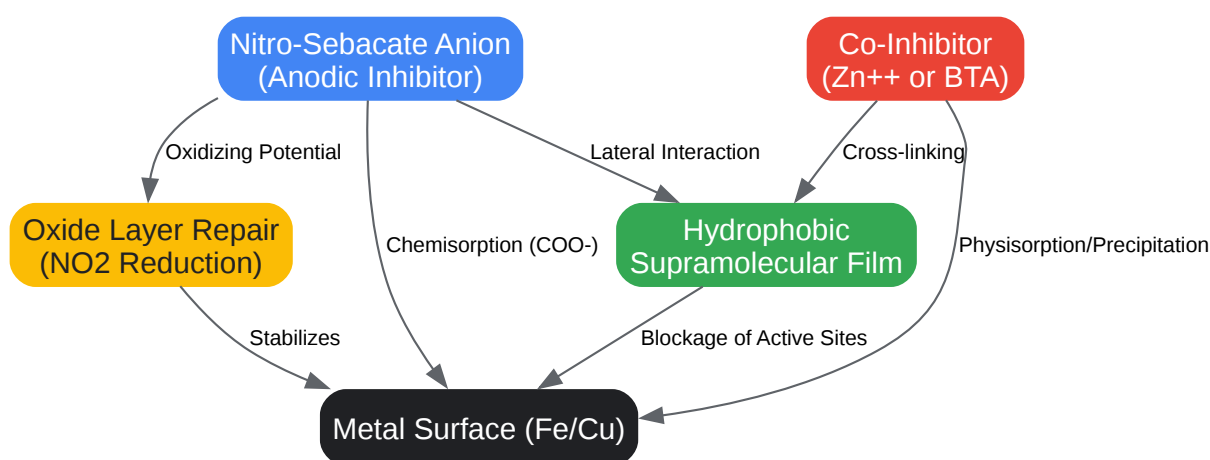
) function primarily by adsorbing onto metal oxide surfaces via carboxylate groups, creating a hydrophobic long-chain barrier that repels water and aggressive ions (Cl^-).

The Nitro-Sebacic derivative introduces an electron-withdrawing nitro group. Theoretically, this enhances inhibition through two pathways:

- **Electronic Modulation:** The group alters the electron density of the alkyl chain, potentially increasing the adsorption energy () of the carboxylate head groups.
- **Passivation Support:** Similar to inorganic nitrites, the nitro group can act as a mild oxidizer, facilitating the rapid repair of the passive oxide film () on ferrous surfaces before the organic film fully establishes.

Synergistic Mechanism

When NSAS is combined with a co-inhibitor like Benzotriazole (BTA) or Zinc (), a cooperative adsorption layer is formed. The NSAS protects the anodic sites (metal dissolution), while the co-inhibitor precipitates at cathodic sites or stabilizes the film.



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Figure 1: Proposed mechanism of synergistic film formation between Nitro-Sebacate and Co-inhibitors.

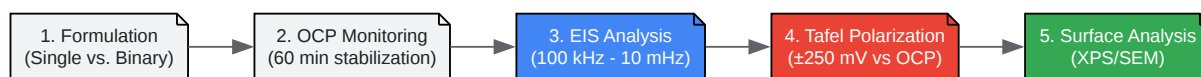
Experimental Protocol: Evaluating Synergism

Materials & Preparation

- Test Article: Nitro-Sebacic Acid (synthesized/procured).
- Solubilization: Neutralize acid to pH 7.5–8.0 using NaOH to form the Disodium Nitro-Sebacate salt.
- Co-Inhibitors:
 - Zinc Sulfate (

) – Cathodic precipitator.
 - Benzotriazole (BTA) – Copper-specific film former.[1]
- Electrolyte: 3.5% NaCl (simulated seawater) or ASTM D1384 water (simulated coolant).

Workflow Overview



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Figure 2: Sequential workflow for electrochemical validation.

Protocol A: Electrochemical Impedance Spectroscopy (EIS)

EIS is the most sensitive method for detecting film integrity without accelerating corrosion.

- Setup: Three-electrode cell (Working: Carbon Steel; Counter: Platinum; Ref: Ag/AgCl).
- Immersion: Expose sample for 1 hour at Open Circuit Potential (OCP) to reach steady state.
- Parameters:

- Frequency Range:
 - Hz to
 - Hz.
- Amplitude: 10 mV RMS (to ensure linear response).
- Points: 10 points per decade.
- Analysis: Fit data to a Randles equivalent circuit (
 -).
 - : Charge transfer resistance (inversely proportional to corrosion rate).
 - : Double layer capacitance (decreases as inhibitor displaces water).

Protocol B: Calculation of Synergism Parameter ()

To prove "Synergy" rather than just "Additivity," you must calculate the Aramaki and Hackerman parameter (

).

Formula:

[2]

Where:

- is the theoretical surface coverage if no interaction occurs.
- is the measured surface coverage of the mixture.[3]
- (Inhibition Efficiency).

Interpretation Table: |

Value | Interpretation | | :--- | :--- | |

| Synergistic Effect (Cooperative adsorption) | |

| Additive Effect (No interaction) | |

| Antagonistic Effect (Competitive adsorption) |

Data Presentation Standards

When reporting results, summarize the electrochemical parameters in a unified table.

Table 1: Example Data Layout for Nitro-Sebacate (NS) + Zinc (Zn) Synergy

System	(mV)	()	(mV/dec)	(mV/dec)	()	Efficien cy ()	Synergy ()
Blank	-650	120.5	85	110	250	-	-
500 ppm NS	-610	45.2	95	112	1200	62.5%	-
50 ppm Zn	-680	60.1	82	130	850	50.1%	-
NS + Zn	-630	5.4	105	145	4500	95.5%	1.42

Note: A shift in

< 85 mV implies a mixed-type inhibitor.[4] A shift > 85 mV implies anodic/cathodic specificity.

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